

BDP R6G DBCO absorption maximum wavelength

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Compound of Interest

Compound Name: BDP R6G DBCO

Cat. No.: B1192292

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To: Researchers, Scientists, and Drug Development Professionals From: Senior Application Scientist Subject: Technical Guide: **BDP R6G DBCO** – Spectral Characterization and Bioconjugation Protocols

Executive Summary

BDP R6G DBCO is a high-performance fluorophore engineered to replace traditional Rhodamine 6G (R6G) in advanced imaging and bioconjugation applications.[1] Built upon a Boron-dipyrromethene (BODIPY) scaffold, this dye addresses the critical limitations of xanthine-based dyes—specifically photobleaching and pH sensitivity—while maintaining spectral compatibility with standard R6G/Cy3 filter sets.

The inclusion of the Dibenzocyclooctyne (DBCO) moiety enables Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), a bioorthogonal "click" reaction that proceeds without copper catalysts. This guide details the physicochemical properties, reaction mechanisms, and validated protocols for utilizing **BDP R6G DBCO** in protein and nucleic acid labeling.

Part 1: Technical Specifications & Spectral Physics

The BDP R6G fluorophore is characterized by a rigid molecular rotor structure, which minimizes non-radiative decay pathways. This results in a quantum yield approaching unity, significantly higher brightness per molecule than flexible dyes like FITC or standard R6G in polar solvents.

Table 1: Physicochemical Properties

Property	Value	Notes
Absorption Max ()	530 nm	Matches 532 nm laser lines perfectly.
Emission Max ()	548 nm	Sharp emission peak minimizes spectral bleed-through.
Extinction Coefficient ()	76,000	High absorptivity allows for lower detection limits.
Quantum Yield ()	0.96	Near-perfect efficiency; highly resistant to quenching.
Correction Factor ()	0.18	Critical for calculating Degree of Labeling (DOL) in proteins.
Correction Factor ()	0.17	Critical for nucleic acid quantification.
Solubility	DMSO, DMF, DCM	Hydrophobic core; requires organic co-solvent for labeling.
Molecular Weight	~640.53 Da	Exact mass depends on specific linker length/vendor.

Mechanistic Insight: The BODIPY Advantage

Unlike Rhodamine 6G, which carries a net positive charge and can interact non-specifically with negatively charged cellular components (e.g., mitochondria), BDP R6G is electrically

neutral. This neutrality, combined with the core's rigidity, renders the fluorescence independent of pH (range 3–10) and solvent polarity. This makes it an authoritative choice for intracellular pH sensing controls or environments with fluctuating acidity.

Part 2: The Chemistry of Conjugation (SPAAC)

The DBCO moiety facilitates copper-free click chemistry.^{[2][3]} The driving force is the relief of ring strain (~18 kcal/mol) present in the eight-membered cyclooctyne ring.

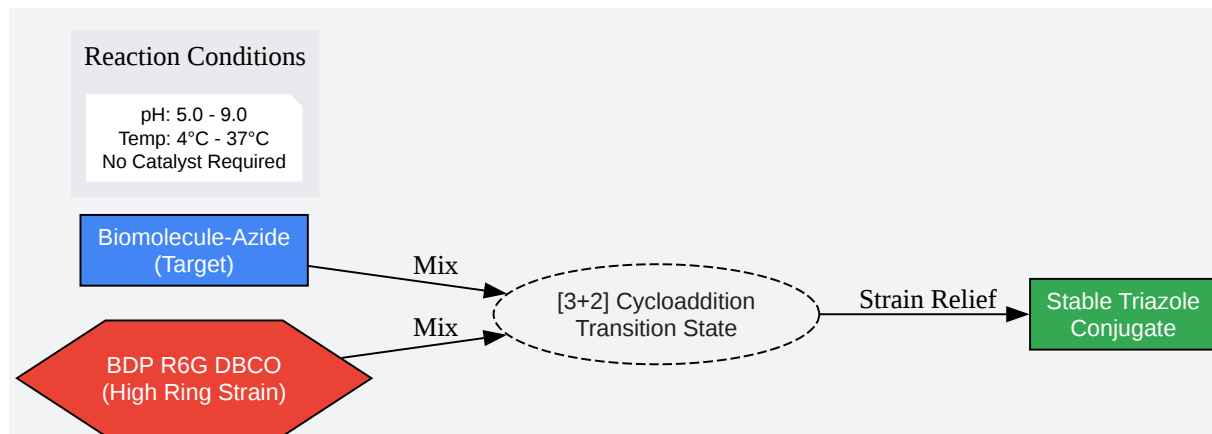
Mechanism:

- Reactants: The alkyne bond of the DBCO (on the dye) and the azide group () on the biomolecule.^[1]
- Transition: The reactants undergo a specific [3+2] cycloaddition.
- Product: A stable, covalent triazole linkage is formed.^[1]

Why this matters:

- Bioorthogonality: Azides and cyclooctynes do not react with native biological functional groups (amines, thiols, carboxyls).
- Cytocompatibility: Unlike CuAAC (Copper-catalyzed), SPAAC requires no toxic Cu(I) ions, preserving cell viability and protein function.

Visualizing the Pathway



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Figure 1: Mechanism of Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC) utilizing **BDP R6G DBCO**.

Part 3: Validated Experimental Protocol

Objective: Labeling an Azide-functionalized IgG Antibody with **BDP R6G DBCO**.

Materials Required

- Azide-labeled protein (1–5 mg/mL in PBS, pH 7.4).
- **BDP R6G DBCO** (10 mM stock in anhydrous DMSO).
- Desalting Column (e.g., PD-10 or Zeba Spin, 7K MWCO).
- UV-Vis Spectrophotometer.

Step-by-Step Methodology

- Reagent Preparation:
 - Thaw the **BDP R6G DBCO** stock solution. Note: Ensure the DMSO stock is anhydrous to prevent hydrolysis of the DBCO over long-term storage, although DBCO is relatively

stable.

- Verify protein concentration (

) using

.

- Reaction Setup:

- Calculate the molar excess. For antibodies, a 3–4x molar excess of dye is recommended to achieve a DOL of 2–3.
- Slowly add the **BDP R6G DBCO** solution to the protein solution while vortexing gently.
- Critical: Keep the final organic solvent (DMSO) concentration < 10% (v/v) to prevent protein precipitation.

- Incubation:

- Incubate for 4 hours at room temperature or overnight at 4°C.
- Protect from light (foil wrap).

- Purification:

- Equilibrate the desalting column with PBS.
- Load the reaction mixture.
- Elute and collect the colored band (the conjugate). Free dye will remain in the column or elute later.

- Quantification (QC):

- Measure absorbance at 280 nm (
-) and 530 nm (
-).

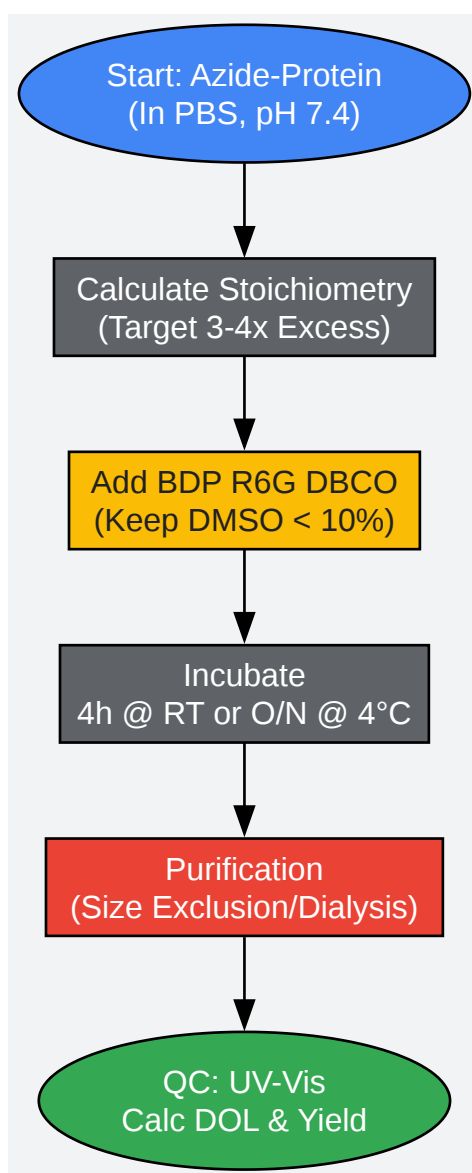
- Calculate the Degree of Labeling (DOL) using the formula below.

DOL Calculation Logic

To ensure data integrity, you must correct for the dye's absorbance at 280 nm.^[4]

- ^[5]
- ^[2]
- (for IgG)

Part 4: Bioconjugation Workflow Diagram



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Figure 2: Operational workflow for bioconjugation of **BDP R6G DBCO** to azide-tagged biomolecules.

Part 5: Troubleshooting & Optimization

- **Precipitation:** If the protein precipitates upon dye addition, the local concentration of DMSO was likely too high. Solution: Dilute the dye further in PBS before adding, or add the dye in multiple small aliquots.
- **Low DOL (< 1.0):** The azide group may be sterically hindered. Solution: Use a PEG-spacer linker (e.g., Azide-PEG4-Protein) to push the reactive group away from the protein surface.
- **High Background:** If used in microscopy, ensure your filter set is optimized for R6G/Cy3. While BDP R6G has a narrow emission, standard FITC filters will cut off significant signal, and Texas Red filters may not excite it efficiently.

References

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